

Application Notes and Protocols for WAY-316606 in Anagen Phase Induction

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Compound of Interest

Compound Name: WAY-312084

Cat. No.: B10813771

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Introduction

WAY-316606 is a small molecule antagonist of Secreted Frizzled-Related Protein 1 (SFRP1), a key negative regulator of the canonical Wnt/ β -catenin signaling pathway.[1][2][3][4] This pathway is fundamental in the regulation of hair follicle development, cycling, and the induction and maintenance of the anagen (growth) phase.[5][6][7] By inhibiting SFRP1, WAY-316606 effectively disinhibits Wnt signaling, leading to the nuclear translocation of β -catenin and the activation of downstream target genes essential for hair growth.[3][5][6] Preclinical ex vivo studies on human hair follicles have demonstrated the potential of WAY-316606 to prolong the anagen phase and stimulate hair shaft elongation, making it a promising candidate for the development of novel therapeutics for hair loss disorders such as androgenetic alopecia.[3][8]

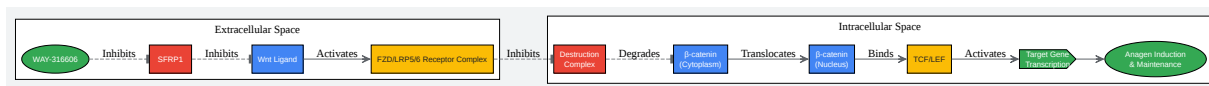
These application notes provide a comprehensive overview of the mechanism of action of WAY-316606, quantitative data from key experiments, and detailed protocols for its application in ex vivo human hair follicle organ culture.

Mechanism of Action: Wnt/ β -catenin Signaling Pathway

The Wnt/ β -catenin signaling pathway is a critical regulator of hair follicle biology. In the absence of Wnt ligands, β -catenin is targeted for proteasomal degradation by a destruction

complex. The binding of Wnt ligands to Frizzled (FZD) receptors and LRP5/6 co-receptors leads to the inactivation of this destruction complex. Consequently, β -catenin accumulates in the cytoplasm and translocates to the nucleus, where it partners with TCF/LEF transcription factors to activate the expression of target genes that promote cell proliferation and differentiation within the hair follicle, thereby maintaining the anagen phase.[\[5\]](#)[\[6\]](#)[\[7\]](#)

SFRP1 acts as a natural inhibitor of this pathway by binding directly to Wnt ligands, preventing them from interacting with their receptors.[\[1\]](#)[\[2\]](#)[\[3\]](#) WAY-316606 functions by antagonizing SFRP1, thus restoring the ability of Wnt ligands to activate their signaling cascade and promote hair growth.[\[1\]](#)[\[3\]](#)



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